

Unveiling 1,3-Dibromo-2-(4-bromophenoxy)benzene: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dibromo-2-(4-bromophenoxy)benzene

Cat. No.: B071230

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This technical guide provides a comprehensive overview of **1,3-Dibromo-2-(4-bromophenoxy)benzene**, a halogenated aromatic ether. Due to the limited publicly available information specifically detailing the initial discovery and extensive application of this compound, this document focuses on its fundamental properties, a proposed synthetic pathway based on established chemical principles, and a generalized experimental workflow for its preparation and characterization.

Core Compound Data

1,3-Dibromo-2-(4-bromophenoxy)benzene is a tribrominated diphenyl ether. Its key identifiers and physicochemical properties are summarized below.

Property	Value	Reference
CAS Number	189084-60-4	[1]
Molecular Formula	C ₁₂ H ₇ Br ₃ O	[1]
Molecular Weight	406.9 g/mol	[1]
Canonical SMILES	C1=CC(=C(C(=C1)Br)OC2=C C=C(C=C2)Br)Br	[1]
InChI Key	Not available	
Predicted XlogP	5.5	[2]
Appearance	Solid (predicted)	

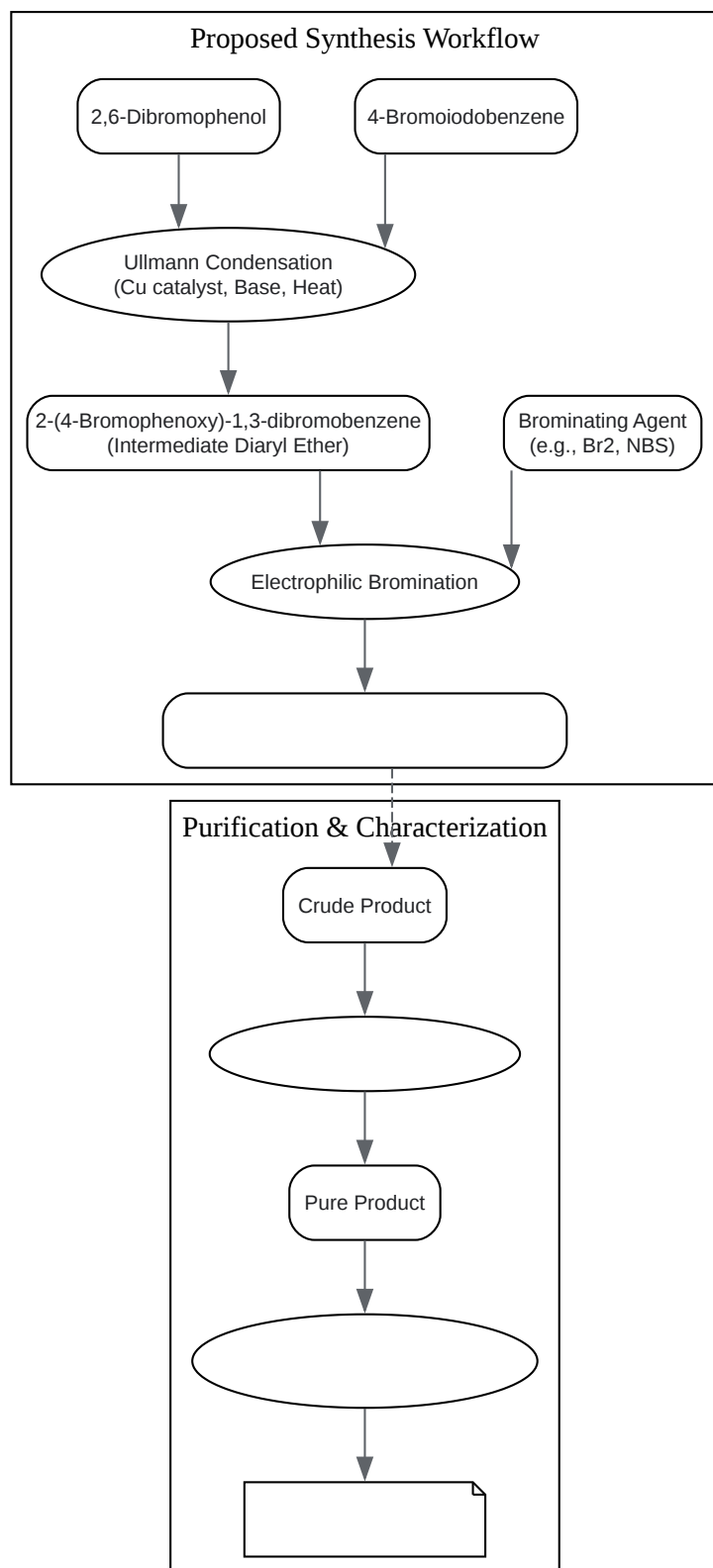
Proposed Synthesis and Discovery Context

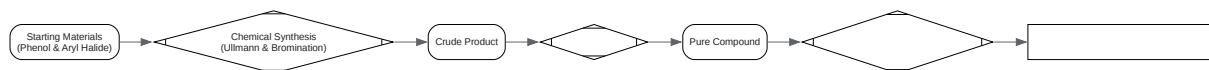
While a specific seminal publication detailing the "discovery" of **1,3-Dibromo-2-(4-bromophenoxy)benzene** is not readily identifiable in the public domain, its structure suggests a logical synthetic route grounded in well-established organic chemistry reactions. The formation of the diaryl ether linkage is likely achieved through an Ullmann condensation, a copper-catalyzed reaction between a phenol and an aryl halide. Subsequent bromination of the resulting diaryl ether would then yield the final product.

A plausible synthetic pathway would involve two main steps:

- Ullmann Ether Synthesis: Reaction of 2,6-dibromophenol with 1-bromo-4-iodobenzene (or a similarly activated 4-bromophenyl halide) in the presence of a copper catalyst and a base.
- Electrophilic Aromatic Bromination: Introduction of the third bromine atom onto the phenoxy ring via electrophilic substitution using a suitable brominating agent.

This proposed pathway is illustrated in the workflow diagram below.





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References

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 2. 1,3-Dibromo-2-(3-bromophenoxy)benzene | C₁₂H₇Br₃O | CID 71359878 - PubChem [pubchem.ncbi.nlm.nih.gov]
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